# synthesis of macrocycles using 2H-thiete 1,1-dioxide templates

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2H-Thiete-1,1-dioxide* |
| *CAS No.:* | *7285-32-7* |
| *Cat. No.:* | *B1295389* |

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## Executive Summary

This application note details the use of 2H-thiete 1,1-dioxide (thiete sulfone) as a "kinetic linchpin" for the synthesis of constrained macrocycles. Unlike traditional macrocyclization strategies (e.g., RCM, macrolactamization) that often rely on entropic pre-organization of long chains, the thiete 1,1-dioxide platform utilizes the inherent ring strain (~24 kcal/mol) and unique electronic properties of the four-membered sulfone to drive Palladium-catalyzed C–H activation and nucleophilic ring-expansion reactions.

This guide focuses on two primary methodologies:

- The "Spherand" Route: Pd-catalyzed C–H functionalization to create rigid, axially chiral macrocycles (spherand analogues).[1]
- The "Staple" Route: Nucleophilic ring-opening with bifunctional linkers for diversity-oriented synthesis.

## Scientific Background & Mechanism

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## The Thiete 1,1-Dioxide Template

2H-thiete 1,1-dioxide is a four-membered unsaturated sulfone.[2] Its reactivity is defined by the interplay between the high ring strain and the electron-withdrawing sulfonyl group.

- Electrophilicity: The C3 position is highly electrophilic, susceptible to Michael-type additions.
- Acidity: The C2 protons are acidic (

  ), allowing for facile deprotonation and functionalization.
- C–H Activation Handle: The sulfone oxygen acts as a directing group for Pd-catalyzed cross-couplings.

## Mechanistic Pathways

The versatility of the template allows for divergent synthesis.[3][4]

- Path A (Rigid Scaffolds): Under Pd(II) catalysis, the thiete ring remains intact. The sulfone directs ortho-C–H activation on attached aryl rings, allowing the thiete units to oligomerize into cyclic trimers or tetramers. These structures mimic spherands, offering pre-organized cavities for host-guest chemistry.[1]
- Path B (Ring Expansion): Nucleophilic attack at C3 (e.g., by diamines or dithiols) triggers a ring-opening/expansion sequence, converting the strained 4-membered ring into a flexible acyclic sulfonamide linker, effectively "stapling" two ends of a molecule.

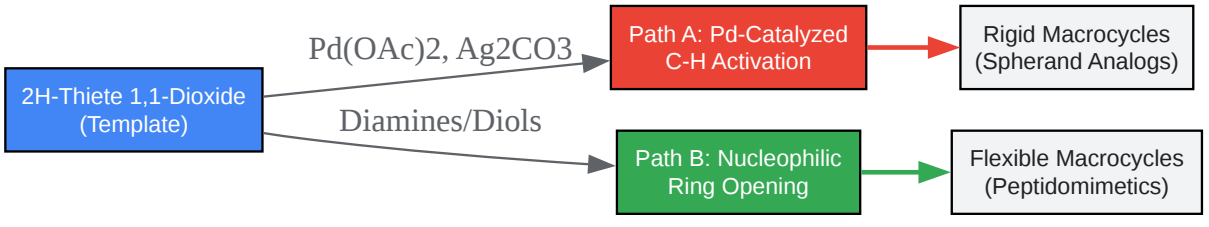


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Figure 1: Divergent synthetic pathways utilizing the thiete 1,1-dioxide template.

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# Experimental Protocols

## Pre-requisite: Synthesis of 3-Aryl-2H-Thiete 1,1-Dioxide Monomer

Note: Unsubstituted thiete 1,1-dioxide is volatile and unstable. This protocol describes the synthesis of the stable 3-phenyl derivative used for macrocyclization.

Reagents:

- 3-Thietanone
- Aryl Grignard reagent (e.g., PhMgBr)
- m-CPBA (meta-Chloroperoxybenzoic acid)
- Martin's Sulfurane or Burgess Reagent (for dehydration)

Step-by-Step:

- Grignard Addition: To a solution of 3-thietanone (1.0 equiv) in dry THF at -78°C, add PhMgBr (1.2 equiv) dropwise. Stir for 2 h. Quench with sat. NH4Cl.[5] Extract with Et2O to obtain the 3-substituted thietan-3-ol.
- Oxidation: Dissolve the thietan-3-ol in DCM at 0°C. Add m-CPBA (2.5 equiv) portion-wise. Stir at RT for 4 h to form the thietan-3-ol 1,1-dioxide.
- Dehydration: Dissolve the sulfone alcohol in DCM. Add Martin’s Sulfurane (1.2 equiv) at 0°C. Stir for 1 h.
- Purification: Flash chromatography (SiO2, Hexane/EtOAc) yields the 3-phenyl-2H-thiete 1,1-dioxide as a crystalline solid.

## Protocol A: Pd-Catalyzed Synthesis of Thiete-Based Macrocycles (Trimerization)

Target: C3-symmetric macrocycles (Spherand analogues).

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Materials:

- Substrate: 3-(3-bromophenyl)-2H-thiete 1,1-dioxide
- Catalyst: Pd(OAc)2 (10 mol%)
- Ligand: Triphenylphosphine (PPh3) or specialized biaryl phosphines
- Base: Ag2CO3 (2.0 equiv) - Crucial for C-H activation mechanism
- Solvent: 1,4-Dioxane (anhydrous)

Workflow:

- Setup: In a glovebox, charge a pressure tube with the thiete substrate (0.2 mmol), Pd(OAc)2 (4.5 mg), PPh3 (10.5 mg), and Ag2CO3 (110 mg).
- Solvation: Add anhydrous 1,4-Dioxane (2.0 mL). Seal the tube under Argon.
- Reaction: Heat the mixture to 100°C for 18–24 hours.
  - Mechanistic Insight: The reaction proceeds via an intermolecular C–H activation where the thiete unit acts as both the directing group (via sulfone) and the coupling partner.
- Workup: Cool to RT. Filter through a pad of Celite to remove silver salts. Wash with DCM.
- Isolation: Concentrate the filtrate. Purify via preparative HPLC or flash chromatography (often requires polar gradients due to sulfone polarity).

Expected Outcome: Formation of cyclic trimers (and potentially tetramers depending on steric bulk).[6] These compounds exhibit high axial chirality and restricted rotation.

## Protocol B: Nucleophilic Macrocyclization (Linker Approach)

Target: Flexible macrocycles incorporating the sulfone motif.

Materials:

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- Template: 3-chloro-2H-thiete 1,1-dioxide (highly reactive electrophile)
- Linker: 1,n-diamine (e.g., 1,6-hexanediamine) or dithiol
- Base: Triethylamine (Et3N) or DIPEA

Workflow:

- Preparation: Dissolve the diamine linker (0.5 equiv) in dilute MeCN (0.01 M) to favor intramolecular/macrocyclization over polymerization.
- Addition: Add 3-chloro-2H-thiete 1,1-dioxide (1.0 equiv) dropwise at 0°C.
- Cyclization: Add Et3N (2.5 equiv) slowly. Allow to warm to RT and stir for 12 h.
  - Reaction: The amine performs a Michael addition-elimination (substitution of Cl) or ring opening (if using unsubstituted thiete).
- Purification: Recrystallization from EtOH/Water.

# Data Analysis & Validation

## Structural Characterization Table

| Analytical Method | Observation | Interpretation |
|---|---|---|
| 1H NMR | Disappearance of alkene proton (δ 6.8–7.2 ppm) | Indicates consumption of thiete double bond (in Path B) or functionalization (Path A). |
| 13C NMR | Shift of C3 carbon from ~160 ppm to ~140 ppm | Diagnostic of ring coupling or expansion. |
| X-Ray Crystallography | C3-symmetric "propeller" shape | Confirms formation of rigid spherand-like macrocycle (Path A). |
| HRMS (ESI) | [3M+H]+ or [3M+Na]+ peaks | Confirms trimerization (molecular weight = 3x monomer - 3x HBr). |

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## Troubleshooting Guide

- Problem: Low yield in Pd-catalyzed macrocyclization.
  - Cause: Competitive polymerization or decomposition of the strained ring.
  - Solution: Lower the concentration (high dilution favors cyclization). Ensure Ag2CO3 is fresh and dry.
- Problem: Ring opening during purification.
  - Cause: Thiete sulfones are sensitive to strong nucleophiles (hydroxide, alkoxides).
  - Solution: Avoid basic workups. Use neutral alumina or silica with buffered eluents.

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